

# Regelidine stock solution preparation and storage

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## Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819541*

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## Application Notes and Protocols for Regelidine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Regelidine**, a sesquiterpene alkaloid isolated from *Tripterygium regelii*, has garnered interest for its potential therapeutic properties. These application notes provide detailed protocols for the preparation and storage of **Regelidine** stock solutions to ensure stability and efficacy in research and drug development settings. Additionally, based on the known activities of related compounds and extracts from its source, a putative signaling pathway is described to guide mechanistic studies.

### Chemical and Physical Properties

**Regelidine** is a natural product with the following properties:

Property	Value	Reference
Molecular Formula	C <sub>35</sub> H <sub>37</sub> NO <sub>8</sub>	<a href="#">[1]</a>
Molecular Weight	599.67 g/mol	<a href="#">[1]</a>
CAS Number	114542-54-0	<a href="#">[1]</a>
Appearance	Off-white to light yellow solid	<a href="#">[1]</a>

# Regelidine Stock Solution Preparation

## Solubility

**Regelidine** is soluble in various organic solvents. For biological assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Solubility	Notes	Reference
DMSO	2 mg/mL (3.34 mM)	Requires sonication and warming to 60°C for complete dissolution. It is crucial to use newly opened, anhydrous DMSO as the compound is sensitive to moisture.	[1]
Other Solvents	Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble, but less commonly used for in vitro cellular assays.	[2]

## Protocol for Preparing a 10 mM Regelidine Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Regelidine** stock solution. Adjust volumes as needed for different concentrations or volumes.

Materials:

- **Regelidine** powder
- Anhydrous, cell culture grade DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or heat block set to 60°C
- Sonicator

#### Procedure:

- Weighing: Accurately weigh out 5.997 mg of **Regelidine** powder and place it in a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Regelidine** powder.
- Initial Vortexing: Vortex the tube vigorously for 1-2 minutes to initiate the dissolution process.
- Heating and Sonication:
  - Place the tube in a water bath or heat block set to 60°C for 5-10 minutes.
  - Following heating, sonicate the tube for 10-15 minutes.
  - Visually inspect the solution to ensure all solid has dissolved. If not, repeat the heating and sonication steps.
- Sterilization (Optional): If required for your specific application, filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)

## Storage and Stability of Regelidine Stock Solutions

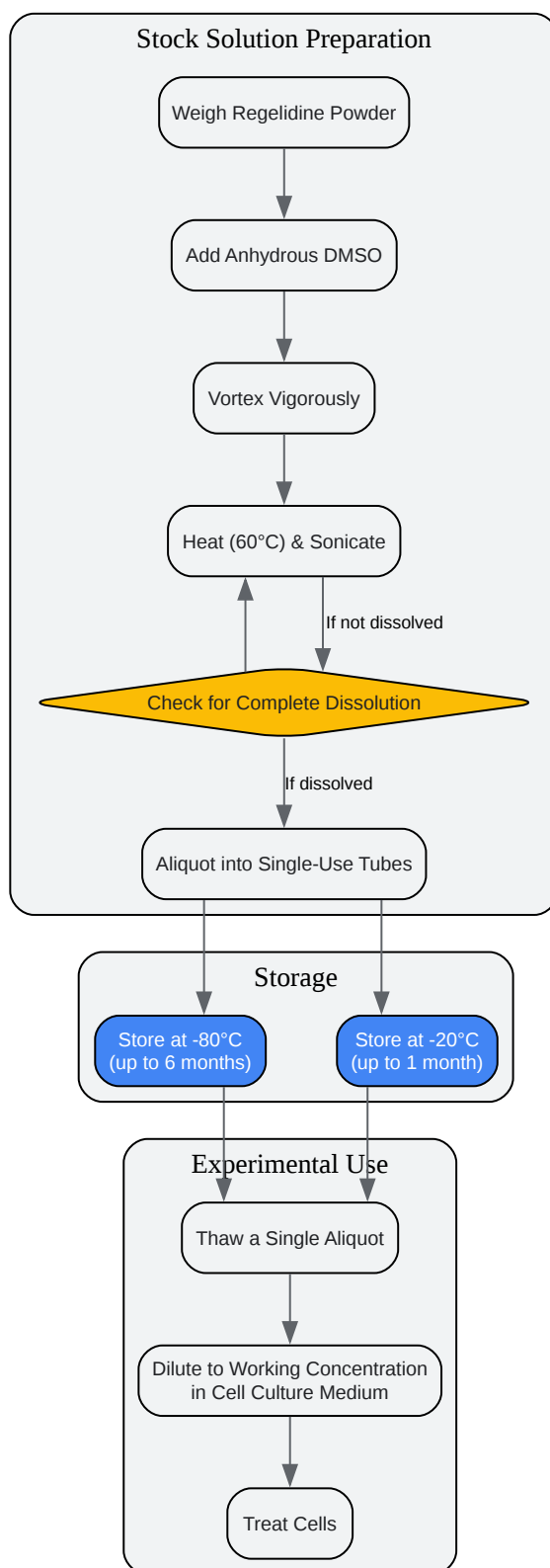
Proper storage is critical to maintain the bioactivity of **Regelidine**.

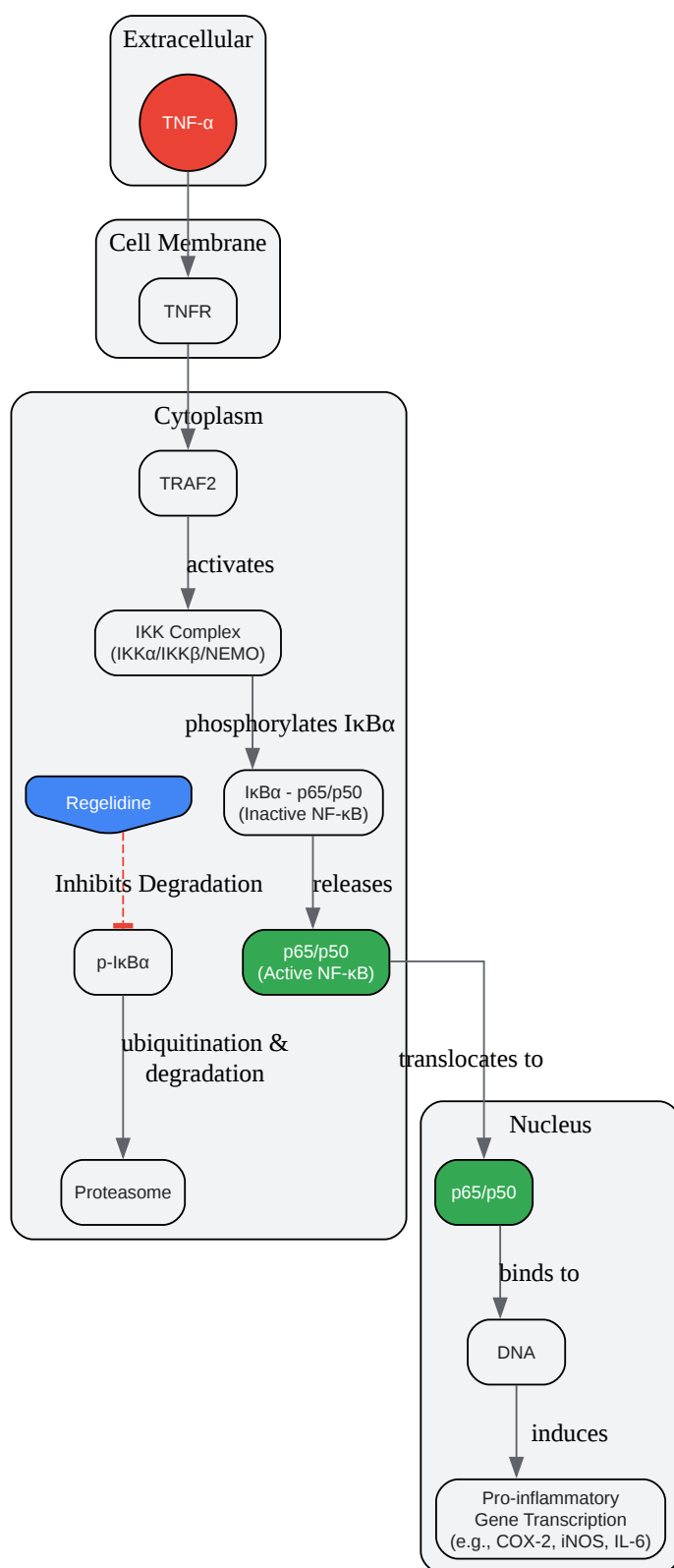
Storage Temperature	Shelf Life	Recommendations	Reference
-80°C	6 months	Recommended for long-term storage.	<a href="#">[1]</a>
-20°C	1 month	Suitable for short-term storage.	<a href="#">[1]</a>

#### Important Storage Guidelines:

- Protect from Light: **Regelidine** solutions are light-sensitive and should be stored in amber or light-blocking tubes.[\[1\]](#)
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to prevent degradation.[\[1\]](#)
- Hygroscopic Nature of DMSO: Use freshly opened DMSO and ensure tubes are tightly sealed to prevent the absorption of moisture, which can impact solubility and stability.[\[1\]](#)

## Experimental Workflow for Stock Solution Preparation and Use





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## References

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